

# Synthesis and Characterization of 2,6-Diethylaniline-<sup>15</sup>N: A Technical Guide

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## Compound of Interest

Compound Name: 2,6-Diethylaniline-<sup>15</sup>N

Cat. No.: B1355569

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This technical guide provides a comprehensive overview of the synthesis and characterization of 2,6-Diethylaniline-<sup>15</sup>N, a stable isotope-labeled compound valuable for a range of applications in scientific research and drug development. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed experimental protocols, data analysis, and visualization of the core processes.

## Introduction

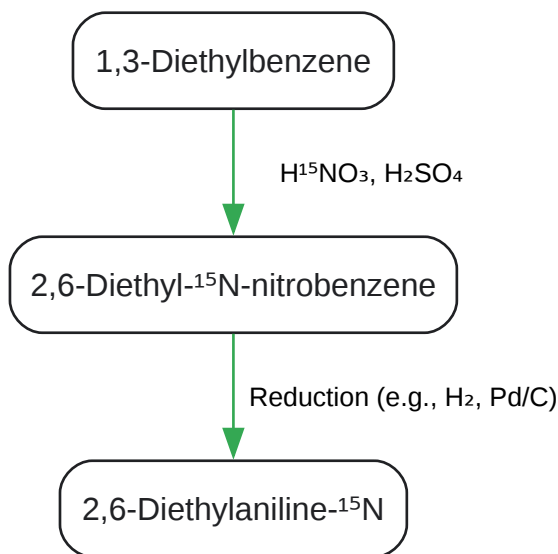
2,6-Diethylaniline is a key intermediate in the synthesis of various pharmaceuticals, agrochemicals, and dyes.[1] The incorporation of a <sup>15</sup>N stable isotope into its structure provides a powerful tool for mechanistic studies, metabolic fate determination, and as an internal standard in quantitative mass spectrometry-based assays.[2] This guide outlines a feasible synthetic route and the analytical methods for the comprehensive characterization of 2,6-Diethylaniline-<sup>15</sup>N.

## Synthesis of 2,6-Diethylaniline-<sup>15</sup>N

A plausible and efficient method for the synthesis of 2,6-Diethylaniline-<sup>15</sup>N involves the reduction of the corresponding <sup>15</sup>N-labeled nitro precursor, 2,6-diethyl-<sup>15</sup>N-nitrobenzene. This precursor can be synthesized from 1,3-diethylbenzene through nitration using a <sup>15</sup>N-labeled nitrating agent. The subsequent reduction of the nitro group to an amine is a well-established transformation.

## Proposed Synthetic Pathway

The overall synthetic pathway can be visualized as a two-step process:



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Caption: Proposed synthesis of 2,6-Diethylaniline-<sup>15</sup>N.

## Experimental Protocols

### Step 1: Synthesis of 2,6-Diethyl-<sup>15</sup>N-nitrobenzene

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, place 1,3-diethylbenzene (1.0 eq) in concentrated sulfuric acid at 0 °C.
- **Nitration:** Add a solution of <sup>15</sup>N-nitric acid (H<sup>15</sup>NO<sub>3</sub>, >98 atom % <sup>15</sup>N, 1.05 eq) in concentrated sulfuric acid dropwise to the reaction mixture while maintaining the temperature below 10 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature for 2-4 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Pour the reaction mixture slowly over crushed ice and extract the product with an organic solvent (e.g., dichloromethane).

- **Purification:** Wash the organic layer with a saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

#### Step 2: Synthesis of 2,6-Diethylaniline-<sup>15</sup>N

- **Reaction Setup:** In a hydrogenation vessel, dissolve the synthesized 2,6-diethyl-<sup>15</sup>N-nitrobenzene (1.0 eq) in a suitable solvent such as ethanol or ethyl acetate.
- **Catalyst Addition:** Add a catalytic amount of 10% palladium on charcoal (Pd/C) to the solution.
- **Hydrogenation:** Pressurize the vessel with hydrogen gas (H<sub>2</sub>) to the desired pressure (e.g., 50 psi) and stir the reaction mixture vigorously at room temperature.
- **Reaction Monitoring:** Monitor the uptake of hydrogen and the progress of the reaction by TLC or gas chromatography (GC).
- **Work-up:** Once the reaction is complete, carefully filter the reaction mixture through a pad of Celite to remove the catalyst.
- **Purification:** Concentrate the filtrate under reduced pressure to obtain the crude 2,6-Diethylaniline-<sup>15</sup>N. The product can be further purified by distillation or column chromatography if necessary.

## Characterization of 2,6-Diethylaniline-<sup>15</sup>N

Thorough characterization is essential to confirm the identity, purity, and isotopic enrichment of the synthesized 2,6-Diethylaniline-<sup>15</sup>N.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>15</sub> <sup>15</sup> N
Molecular Weight	150.23 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	243 °C
Density	0.912 g/mL at 25 °C
Isotopic Purity	>98 atom % <sup>15</sup> N

## Spectroscopic Data

### 3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary tool for the structural elucidation of 2,6-Diethylaniline-<sup>15</sup>N.

<sup>1</sup> H NMR (CDCl <sub>3</sub> , 400 MHz)	<sup>13</sup> C NMR (CDCl <sub>3</sub> , 100 MHz)	<sup>15</sup> N NMR (CDCl <sub>3</sub> , 40.5 MHz)
Chemical Shift (δ, ppm)	Chemical Shift (δ, ppm)	Chemical Shift (δ, ppm)
~7.00 (t, 1H, Ar-H)	~143.0 (Ar-C-N)	~50-70
~6.80 (d, 2H, Ar-H)	~127.0 (Ar-C)	
~3.70 (br s, 2H, - <sup>15</sup> NH <sub>2</sub> )	~126.0 (Ar-C)	
~2.60 (q, 4H, -CH <sub>2</sub> CH <sub>3</sub> )	~24.5 (-CH <sub>2</sub> CH <sub>3</sub> )	
~1.25 (t, 6H, -CH <sub>2</sub> CH <sub>3</sub> )	~13.0 (-CH <sub>2</sub> CH <sub>3</sub> )	

Note: The <sup>15</sup>N NMR chemical shift is an estimated value based on typical ranges for anilines. The <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts are based on the unlabeled compound and may show minor variations due to the <sup>15</sup>N isotope.

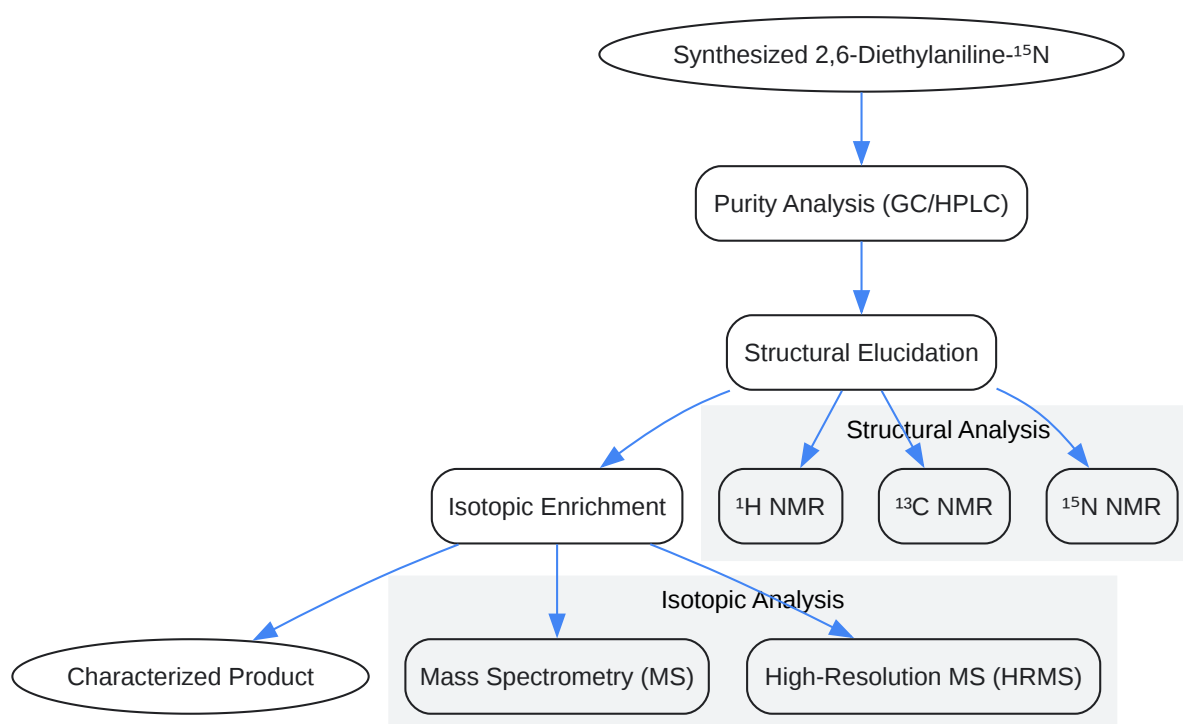
### 3.2.2. Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and isotopic enrichment of the final product.

Technique	Expected m/z
Electron Ionization (EI-MS)	150 ( $[M]^+$ ), reflecting the incorporation of $^{15}\text{N}$ .
High-Resolution Mass Spectrometry (HRMS)	Precise mass measurement to confirm the elemental composition $\text{C}_{10}\text{H}_{15}^{15}\text{N}$ .

## Characterization Workflow

The following diagram illustrates the workflow for the characterization of the synthesized compound.



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Caption: Workflow for the characterization of 2,6-Diethylaniline- $^{15}\text{N}$ .

## Conclusion

This technical guide provides a detailed framework for the synthesis and comprehensive characterization of 2,6-Diethylaniline- $^{15}\text{N}$ . The proposed synthetic route is based on established chemical transformations, and the characterization plan utilizes standard analytical techniques to ensure the quality and identity of the final product. The availability of this isotopically labeled compound will facilitate advanced research in various scientific disciplines, particularly in the development of new pharmaceuticals.

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## References

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